Solubility and stability studies of pyrazole-4-carbaldehydes

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Compound of Interest

Compound Name:	*3-(4-methoxyphenyl)-1-phenyl-1H-pyrazole-4-carbaldehyde*
CAS No.:	*36640-42-3*
Cat. No.:	*B112537*

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An In-depth Technical Guide to the Solubility and Stability of Pyrazole-4-carbaldehydes

Introduction

Pyrazole-4-carbaldehydes are a class of heterocyclic organic compounds that serve as crucial building blocks in the synthesis of a wide array of biologically active molecules in the pharmaceutical and agrochemical industries.[1][2] Their versatile reactivity, attributed to the presence of the pyrazole ring and the aldehyde functional group, makes them valuable intermediates in the development of novel drugs and materials.[2][3] This guide provides a comprehensive overview of the critical physicochemical properties of pyrazole-4-carbaldehydes, with a detailed focus on their solubility and stability, essential parameters for drug development and reproducible research.

The pyrazole scaffold is a common feature in many pharmaceuticals, and its derivatives have shown a broad range of biological activities, including antimicrobial, anti-inflammatory, and antitumor effects.[4][5] The aldehyde group at the 4-position of the pyrazole ring is a key site for chemical modification, allowing for the synthesis of diverse derivatives.[4][6] However, this

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functional group also introduces vulnerabilities that can impact the compound's stability. A thorough understanding of the solubility and stability of pyrazole-4-carbaldehydes is therefore paramount for researchers and drug development professionals to ensure the integrity of their experimental results and the quality of their final products.

This technical guide will delve into the factors influencing the solubility and stability of these compounds, provide detailed protocols for their assessment, and offer insights into the interpretation of the resulting data.

Physicochemical Properties of Pyrazole-4-carbaldehydes

The physicochemical properties of pyrazole-4-carbaldehydes can vary depending on the substituents on the pyrazole ring. Below is a table summarizing the properties of the parent compound, 1H-pyrazole-4-carbaldehyde, and some of its common derivatives.

Property	1H-pyrazole-4-carbaldehyde	1-Methyl-1H-pyrazole-4-carbaldehyde	3-Phenyl-1H-pyrazole-4-carbaldehyde
CAS Number	35344-95-7[7][8]	25016-11-9[9]	26033-20-5[10]
Molecular Formula	$C_4H_4N_2O$[7][8]	$C_5H_6N_2O$[9]	$C_{10}H_8N_2O$[10]
Molecular Weight	96.09 g/mol [7][8]	110.11 g/mol [9]	172.18 g/mol [10]
Melting Point	82-83 °C[11][12]	Not specified	142-147 °C
Boiling Point	300.0 ± 13.0 °C (Predicted)[11][12]	Not specified	Not specified
Appearance	Off-White to Pale Yellow Solid[11][12]	Not specified	Solid
Solubility	Slightly soluble in Chloroform (heated) and Methanol[11][12]	Not specified	10.3 µg/mL at pH 7.4[10]

Solubility Studies

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Aqueous solubility is a critical determinant of a drug candidate's absorption and bioavailability.[1] Pyrazole derivatives, due to their often planar and aromatic nature, can exhibit low aqueous solubility, which can pose challenges in formulation development.[1]

Factors Influencing Solubility

- pH: The ionization state of the pyrazole ring can influence solubility. The pKa of 1H-pyrazole-4-carbaldehyde is predicted to be around 11.65, suggesting it is a weak acid.[11][12]
- Solvent: While aqueous solubility is often the primary focus, solubility in organic solvents is crucial for synthesis, purification, and formulation. Pyrazole-4-carbaldehydes generally show better solubility in polar organic solvents.
- Temperature: Solubility is generally temperature-dependent, and this relationship should be characterized.
- Crystal Lattice Energy: The strength of the intermolecular forces in the solid state can significantly impact the energy required to dissolve the compound.[1]

Experimental Protocol for Thermodynamic Solubility Assessment

This protocol outlines a standard procedure for determining the thermodynamic solubility of a pyrazole-4-carbaldehyde in various aqueous and organic solvents.

- Preparation of Solutions:
  - Prepare a series of buffers at different pH values (e.g., pH 2, 4, 6, 7.4, 9).
  - Select a range of organic solvents relevant to your application (e.g., methanol, ethanol, acetonitrile, DMSO, chloroform).
- Equilibration:
  - Add an excess amount of the pyrazole-4-carbaldehyde to a known volume of each solvent in a sealed vial.

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- Incubate the vials on an orbital shaker at a constant temperature (e.g., 25 °C or 37 °C) for 24-48 hours to ensure equilibrium is reached.[1]

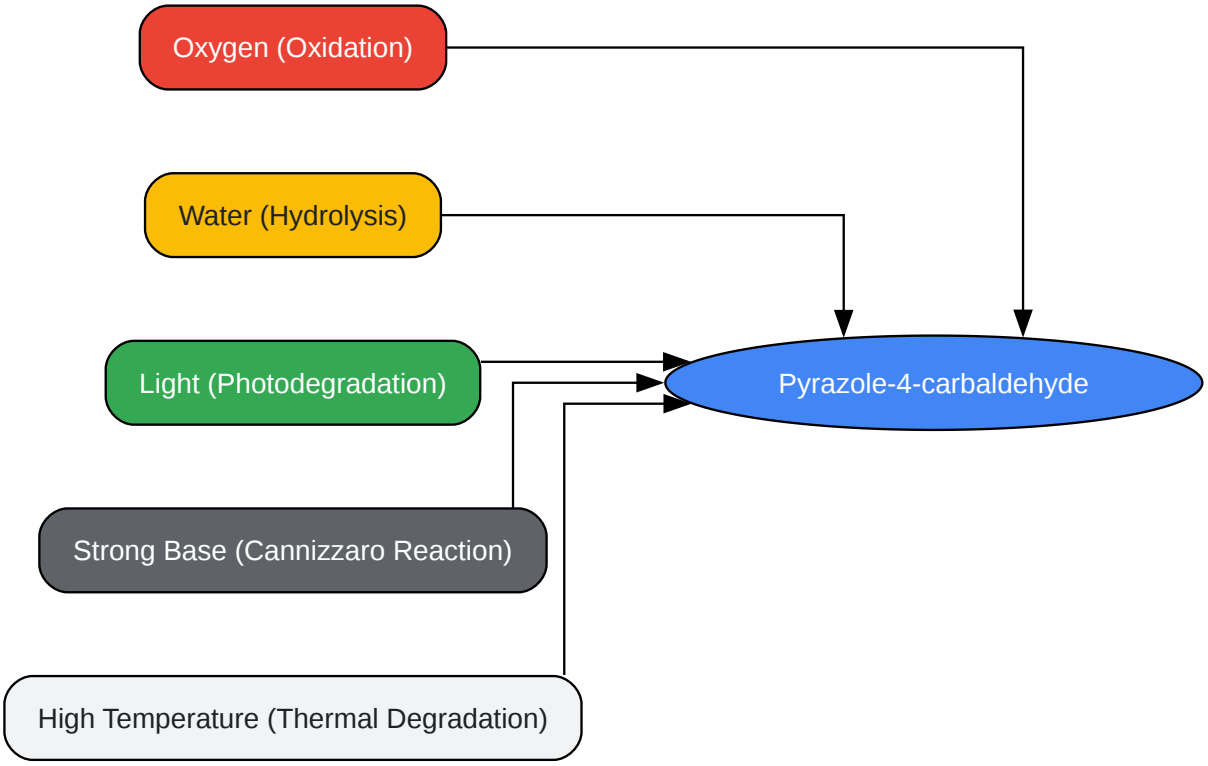
- Sample Processing:
  - After equilibration, visually confirm the presence of undissolved solid in each vial.[1]
  - Centrifuge the samples to pellet the undissolved solid.[1]
  - Carefully collect an aliquot of the supernatant and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
  - Analyze the concentration of the dissolved compound in the diluted supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS).
  - Construct a calibration curve using standards of known concentrations to accurately quantify the solubility.
- Calculation:
  - Calculate the solubility of the compound in each solvent, typically expressed in mg/mL or µg/mL.

Stability Studies

The stability of a pharmaceutical compound is a critical quality attribute that can affect its safety and efficacy. Pyrazole-4-carbaldehydes, primarily due to the aldehyde functional group, are susceptible to various degradation pathways.[13][14]

Factors Influencing Stability

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Caption: Key factors influencing the stability of pyrazole-4-carbaldehydes.

- Oxidation: The aldehyde group is prone to oxidation to the corresponding carboxylic acid, a common degradation pathway upon exposure to air.[13][14] Storing under an inert atmosphere (e.g., nitrogen or argon) is recommended.[14]

- Hydrolysis: The aldehyde group can be sensitive to hydrolysis, particularly under non-neutral pH conditions.[13] Using anhydrous solvents and minimizing exposure to moisture is advisable.[13][14]

- Photodegradation: Aromatic aldehydes can be susceptible to photodegradation.[13] Solutions should be protected from light by using amber vials or by wrapping containers in aluminum foil.[13][14]

- Cannizzaro Reaction: In the presence of a strong base, aldehydes lacking an alpha-hydrogen, such as many pyrazole-4-carbaldehydes, can undergo a Cannizzaro reaction,

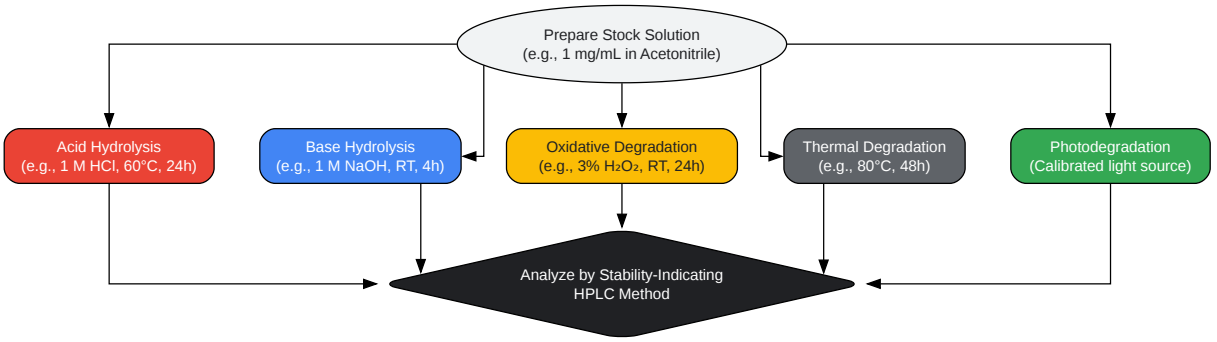
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leading to a disproportionation into the corresponding alcohol and carboxylic acid.[13]

- Thermal Degradation: Elevated temperatures can accelerate degradation processes. Therefore, storage in a cool place is recommended.[14]

Forced Degradation Studies

Forced degradation, or stress testing, is essential for identifying potential degradation products, understanding degradation pathways, and developing stability-indicating analytical methods.[15]



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Caption: Workflow for a typical forced degradation study.

Experimental Protocol for a Forced Degradation Study

This protocol provides a general framework for conducting a forced degradation study on a pyrazole-4-carbaldehyde. The conditions may need to be optimized for specific compounds.

- Preparation of Stock Solution:

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- Prepare a stock solution of the pyrazole-4-carbaldehyde at a concentration of approximately 1 mg/mL in a suitable solvent, such as acetonitrile.[13][16]

- Stress Conditions:
  - Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1 M HCl. Incubate at 60°C for 24 hours.[13]
  - Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1 M NaOH. Incubate at room temperature for 4 hours.[13]
  - Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide. Incubate at room temperature for 24 hours.[13]
  - Thermal Degradation: Place a vial of the stock solution in an oven at 80°C for 48 hours.[13]
  - Photodegradation: Expose a vial of the stock solution to a calibrated light source in a photostability chamber for a defined period.[13]
  - A control sample (stock solution stored under normal conditions) should be run in parallel.
- Sample Neutralization (for acid and base hydrolysis):
  - After the incubation period, neutralize the acidic and basic samples to prevent further degradation before analysis.
- Analysis:
  - Analyze all samples (stressed and control) using a stability-indicating HPLC method. This typically involves a C18 column with a gradient elution of a buffered mobile phase and an organic modifier (e.g., acetonitrile or methanol).
  - Use a photodiode array (PDA) detector to monitor the elution of the parent compound and any degradation products. The PDA detector can also provide information about the purity of the peaks.
- Data Interpretation:

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- Compare the chromatograms of the stressed samples to the control sample to identify any degradation products.
- Calculate the percentage of degradation of the parent compound under each stress condition.
- The peak purity of the parent compound should be assessed to ensure that no degradation products are co-eluting.

Summary of Forced Degradation Results

The results of a forced degradation study should be summarized in a table to clearly present the extent of degradation under each condition.

Stress Condition	Reagent/Condition	Duration	Temperature	% Degradation	Number of Degradants
Acid Hydrolysis	1 M HCl	24 hours	60°C	[Insert Data]	[Insert Data]
Base Hydrolysis	1 M NaOH	4 hours	Room Temp	[Insert Data]	[Insert Data]
Oxidation	3% H_2O_2	24 hours	Room Temp	[Insert Data]	[Insert Data]
Thermal	-	48 hours	80°C	[Insert Data]	[Insert Data]
Photolytic	Light Source	[Specify]	Room Temp	[Insert Data]	[Insert Data]

Conclusion

The solubility and stability of pyrazole-4-carbaldehydes are fundamental properties that must be thoroughly investigated to ensure the successful development of these compounds for their intended applications. This technical guide has provided a comprehensive overview of the key factors influencing these properties and has outlined detailed experimental protocols for their assessment. By understanding the potential liabilities of the pyrazole-4-carbaldehyde scaffold, particularly the reactivity of the aldehyde group, researchers can develop appropriate strategies for handling, formulation, and storage to maintain the integrity and quality of these valuable

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chemical intermediates. The implementation of robust solubility and stability studies, including forced degradation, is a critical step in the journey from a promising molecule to a viable product.

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